

# Technical Guide: Properties of 2,2-Dimethylhex-3-ene

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## Compound of Interest

Compound Name: 2,2-Dimethylhex-3-ene

Cat. No.: B1605396

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Audience: Researchers, scientists, and drug development professionals.

## Core Molecular Data

**2,2-Dimethylhex-3-ene** is an unsaturated aliphatic hydrocarbon. Its structure consists of a six-carbon hexene backbone with a double bond located at the third carbon (C3), and two methyl groups attached to the second carbon (C2). This substitution pattern precludes the existence of stereoisomers (cis/trans) around the double bond, as one of the doubly bonded carbons (C2's neighbor) is not bonded to a hydrogen.

The fundamental properties of this compound are derived from its elemental composition and structure.

## Molecular Formula and Weight

The chemical formula for **2,2-Dimethylhex-3-ene** is C<sub>8</sub>H<sub>16</sub>.

Based on this formula, the molecular weight is calculated as follows:

- Molecular Weight of Carbon (C): ~12.011 g/mol
- Molecular Weight of Hydrogen (H): ~1.008 g/mol
- Total Molecular Weight:  $(8 \times 12.011) + (16 \times 1.008) = 112.216$  g/mol

Various sources confirm this calculated value.[\[1\]](#)[\[2\]](#)[\[3\]](#)[\[4\]](#)[\[5\]](#)[\[6\]](#)

## Physicochemical Properties

A summary of key quantitative data for **2,2-Dimethylhex-3-ene** is presented below. These properties are crucial for experimental design, including reaction setup, purification, and handling.

Property	Value	Units
Molecular Weight	112.216 <a href="#">[1]</a>	g/mol
CAS Number	690-92-6 ((Z)-isomer) <a href="#">[1]</a> <a href="#">[5]</a>	N/A
Molecular Formula	C <sub>8</sub> H <sub>16</sub> <a href="#">[1]</a> <a href="#">[4]</a> <a href="#">[7]</a>	N/A
Density	0.727	g/cm <sup>3</sup>
Boiling Point	105.5	°C at 760 mmHg
Flash Point	8.4	°C
Vapor Pressure	34.3	mmHg at 25°C
Refractive Index	1.421	N/A

Note: Properties such as density and boiling point can vary slightly based on experimental conditions and the specific isomer being measured.

## Experimental Protocols

Detailed and reproducible experimental protocols are fundamental to sound scientific research. Below is a representative protocol for the synthesis of an alkene like **2,2-Dimethylhex-3-ene** via acid-catalyzed dehydration of a tertiary alcohol.

### Synthesis of 2,2-Dimethylhex-3-ene via Dehydration of 2,2-Dimethylhexan-3-ol

Objective: To synthesize **2,2-Dimethylhex-3-ene** through the removal of water from its corresponding alcohol precursor using a strong acid catalyst.

**Materials:**

- 2,2-Dimethylhexan-3-ol
- Concentrated Sulfuric Acid ( $H_2SO_4$ ) or Phosphoric Acid ( $H_3PO_4$ )
- Anhydrous Sodium Sulfate ( $Na_2SO_4$ )
- Saturated Sodium Bicarbonate solution ( $NaHCO_3$ )
- Deionized Water
- Boiling chips

**Equipment:**

- Round-bottom flask
- Distillation apparatus (condenser, receiving flask)
- Heating mantle
- Separatory funnel
- Erlenmeyer flask

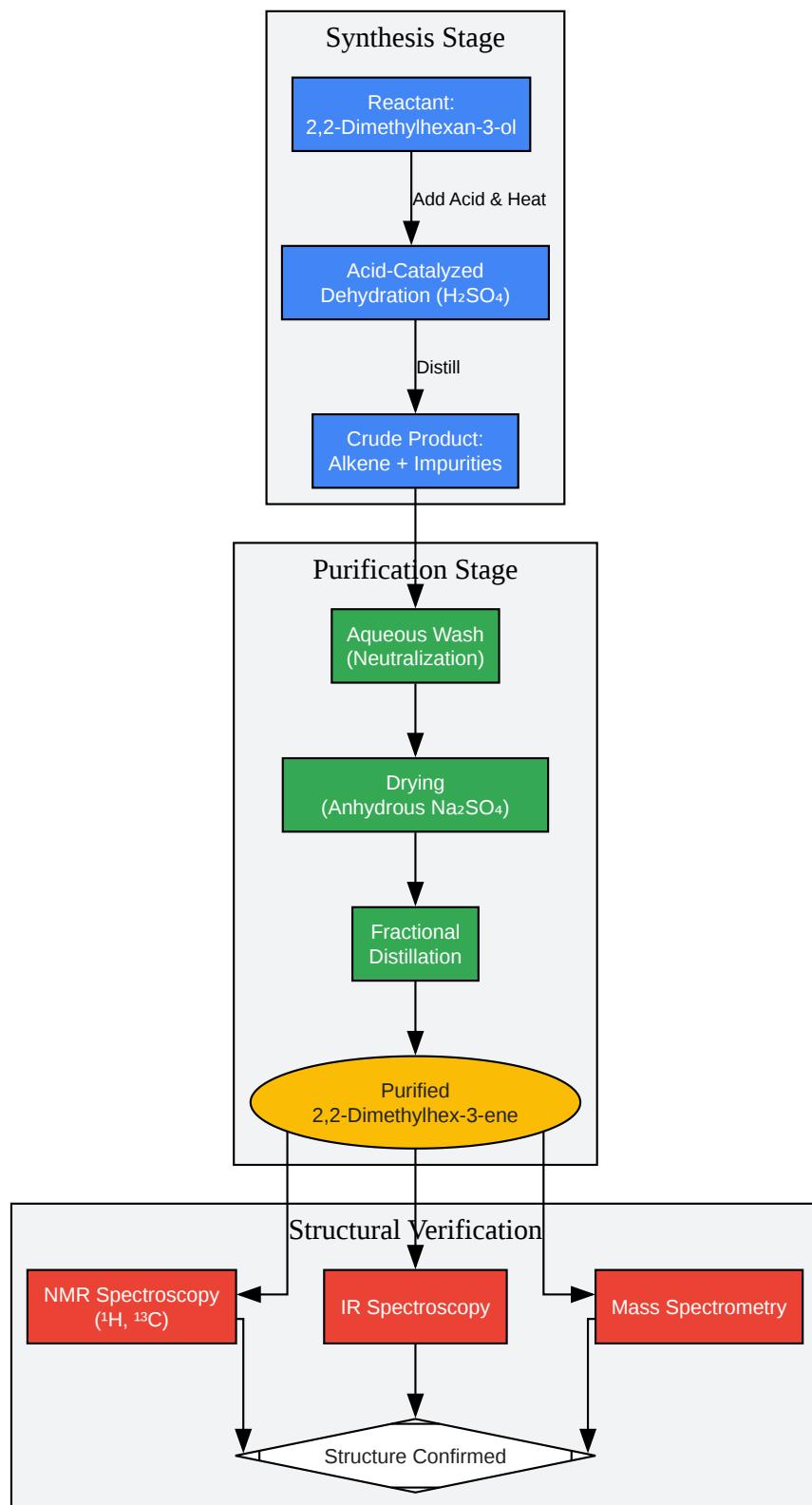
**Methodology:**

- Reaction Setup: Equip a round-bottom flask with boiling chips and a distillation apparatus. Place 2,2-Dimethylhexan-3-ol into the flask.
- Catalyst Addition: Slowly add a catalytic amount of concentrated sulfuric acid to the alcohol in the flask while gently swirling. The reaction is exothermic.
- Dehydration: Heat the mixture using a heating mantle to a temperature sufficient to distill the alkene product as it is formed (approximately 105-110°C). The removal of the product drives the equilibrium towards the formation of the alkene (Le Châtelier's principle).
- Workup:

- Transfer the collected distillate to a separatory funnel.
- Wash the distillate sequentially with deionized water and then with a saturated sodium bicarbonate solution to neutralize any remaining acid.
- Vent the separatory funnel frequently to release any CO<sub>2</sub> gas that forms.
- Wash again with deionized water.
- Drying: Separate the organic layer and transfer it to an Erlenmeyer flask. Dry the crude product over anhydrous sodium sulfate.
- Purification: Decant the dried liquid from the sodium sulfate and purify by fractional distillation to obtain the final **2,2-Dimethylhex-3-ene** product.

## Logical and Experimental Workflows

Visualizing experimental and logical processes ensures clarity and reproducibility. The following diagram illustrates the synthesis and verification workflow for **2,2-Dimethylhex-3-ene**.



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Caption: Workflow for the synthesis, purification, and analysis of **2,2-Dimethylhex-3-ene**.

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- To cite this document: BenchChem. [Technical Guide: Properties of 2,2-Dimethylhex-3-ene]. BenchChem, [2025]. [Online PDF]. Available at: <https://www.benchchem.com/product/b1605396#2-2-dimethylhex-3-ene-molecular-weight>

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